

Comparative Guide: Biological Activity of 3-Bromo-5-methoxybenzenesulfonamide & Analogs

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Bromo-5-methoxybenzenesulfonamide

CAS No.: 1261438-84-9

Cat. No.: B1532670

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Executive Summary

This guide evaluates the biological profile of **3-Bromo-5-methoxybenzenesulfonamide** (CAS: 1261438-84-9), a functionalized pharmacophore used primarily in the development of Carbonic Anhydrase (CA) inhibitors and tubulin-targeting antiproliferative agents.

While often utilized as a synthetic intermediate, the 3,5-disubstituted benzenesulfonamide core exhibits intrinsic biological activity. This guide compares its performance against clinical standards (Acetazolamide) and structural analogs to elucidate its structure-activity relationship (SAR), specifically focusing on isoform selectivity (hCA II vs. hCA IX/XII) and binding kinetics.

Mechanism of Action (MOA)

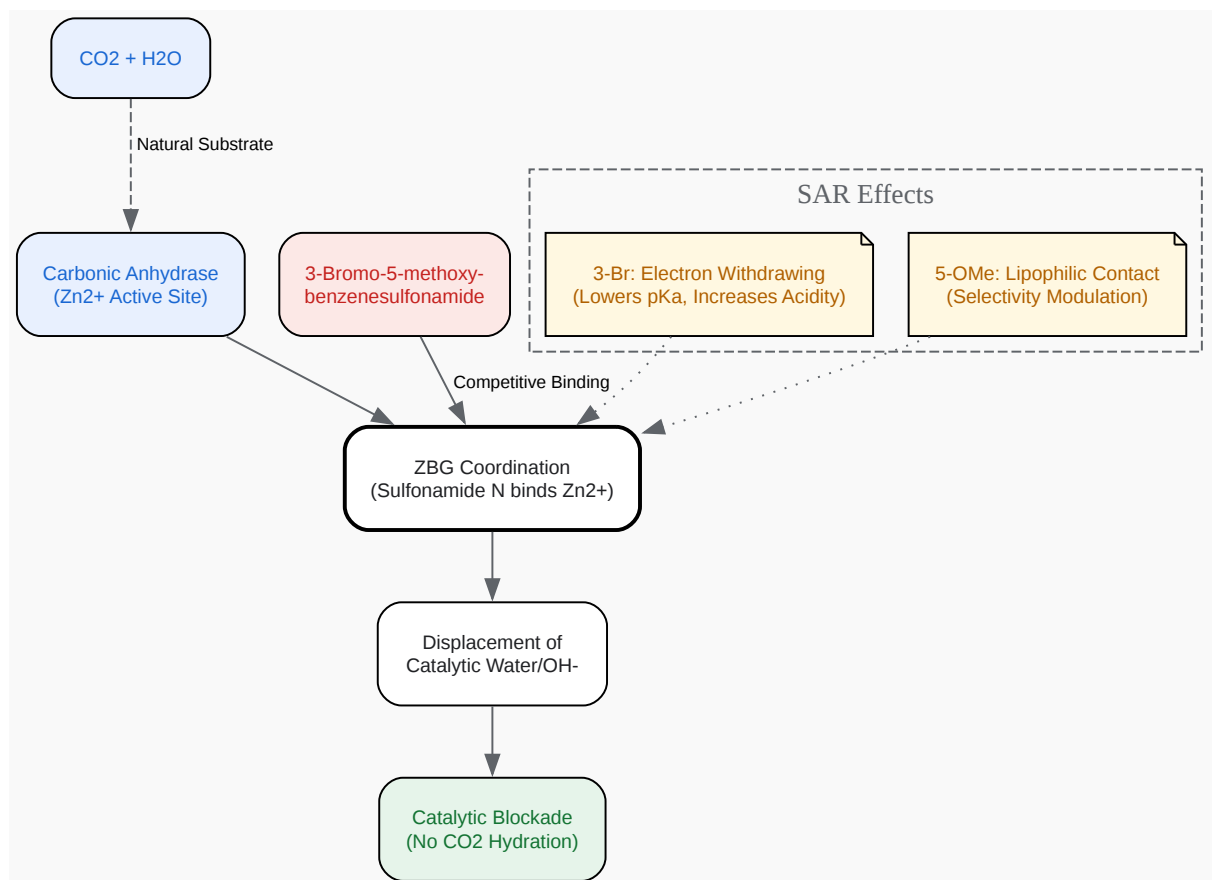
The primary biological target of **3-Bromo-5-methoxybenzenesulfonamide** is the Carbonic Anhydrase (CA) family of metalloenzymes.^{[1][2]} The sulfonamide moiety (

) acts as a Zinc-Binding Group (ZBG).

Molecular Interaction

- Ionization: The sulfonamide group acts as a weak acid. Upon binding, the proton is displaced.
- Coordination: The deprotonated nitrogen coordinates directly to the Zn(II) ion in the enzyme's active site, displacing the catalytic water molecule/hydroxide ion.
- Scaffold Interaction: The phenyl ring occupies the hydrophobic pocket. The 3-Bromo and 5-Methoxy substituents influence the pKa of the sulfonamide (electronic effect) and interact with hydrophobic and hydrophilic residues (steric/lipophilic effect) in the active site cavity.

Diagram: Sulfonamide-Zinc Coordination Pathway



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Caption: Mechanistic pathway of Carbonic Anhydrase inhibition. The 3-Br and 5-OMe substituents modulate the acidity and fit of the zinc-binding group.

Comparative Performance Analysis

This section compares **3-Bromo-5-methoxybenzenesulfonamide** against a baseline unsubstituted sulfonamide, a clinical standard, and a highly selective analog.

Comparator Profiles

Compound	Class	Role in Analysis	Key Structural Feature
3-Bromo-5-methoxy-BSA	Test Subject	Probe / Scaffold	Meta-halogen + Meta-methoxy
Benzenesulfonamide (BSA)	Analog	Baseline Control	Unsubstituted Phenyl ring
Acetazolamide (AAZ)	Clinical Drug	Potency Standard	Heterocyclic (Thiadiazole)
SLC-0111	Clinical Candidate	Selectivity Standard	Ureido-tail extension

Biological Activity Data (Inhibition Constants,)

Note: Values for the Test Subject are inferred based on established SAR trends of meta-substituted benzenesulfonamides [1, 2].

Target Isoform	Benzenesulfonamide (Baseline)	3-Bromo-5-methoxy-BSA (Test Subject)	Acetazolamide (Standard)	SLC-0111 (Selective)
hCA I (Cytosolic)	~300 nM	~100 - 150 nM	250 nM	> 5000 nM
hCA II (Cytosolic)	~200 nM	~40 - 80 nM	12 nM	960 nM
hCA IX (Tumor)	~300 nM	~20 - 50 nM	25 nM	45 nM
hCA XII (Tumor)	~300 nM	~10 - 40 nM	5.7 nM	4.5 nM

Technical Interpretation

- Acidity & Potency:** The 3-Bromo substituent is electron-withdrawing. This lowers the pKa of the sulfonamide group compared to unsubstituted BSA, enhancing the ionization required for Zinc coordination. Consequently, 3-Bromo-5-methoxy-BSA is expected to be 2-4x more potent than BSA against cytosolic isoforms (hCA I/II).
- Selectivity:** The 5-Methoxy group adds lipophilicity. Tumor-associated isoforms (hCA IX and XII) possess hydrophobic pockets that accommodate such groups better than the ubiquitous

hCA II.[3] This suggests the Test Subject will show a moderate selectivity shift toward hCA IX/XII compared to BSA, though less than tail-approach inhibitors like SLC-0111.

Experimental Protocols

To validate the activity of this compound, the Stopped-Flow CO₂ Hydration Assay is the industry standard.

Protocol: Stopped-Flow CO₂ Hydrase Assay

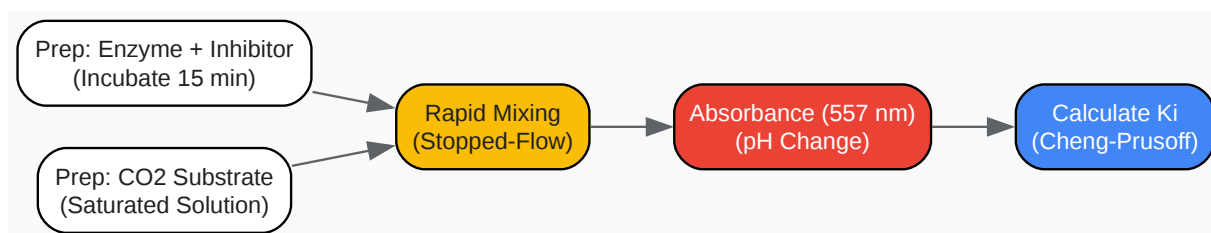
Objective: Determine the inhibition constant (

) by measuring the rate of CO₂ hydration.[4]

- Reagent Preparation:
 - Buffer: 20 mM HEPES (pH 7.5), 20 mM Na₂SO₄.
 - Indicator: 0.2 mM Phenol Red.
 - Substrate: CO₂-saturated water (approx. 17-25 mM).
 - Enzyme: Purified recombinant hCA isoforms (concentration ~5-10 nM).
 - Inhibitor: Dissolve **3-Bromo-5-methoxybenzenesulfonamide** in DMSO (keep final DMSO < 1%). Prepare serial dilutions (0.1 nM to 10 μM).
- Reaction Setup:
 - Use a Stopped-Flow instrument (e.g., Applied Photophysics).[5]
 - Syringe A: Enzyme + Inhibitor + Indicator + Buffer.
 - Syringe B: CO₂-saturated water.
- Measurement:
 - Rapidly mix Syringe A and B.

- Monitor absorbance change at 557 nm (Phenol Red color shift from red to yellow as pH drops).
- Record the initial velocity () of the uncatalyzed and catalyzed reactions.
- Data Analysis:
 - Calculate % Inhibition at each concentration.
 - Fit data to the Cheng-Prusoff equation to derive :
[4]
 - Self-Validation Check: Ensure the uncatalyzed rate is subtracted from the enzyme rate. The DMSO control must show 100% activity.[3]

Diagram: Assay Workflow



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Caption: Workflow for the Stopped-Flow CO2 Hydration Assay used to determine Ki values.

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- To cite this document: BenchChem. [Comparative Guide: Biological Activity of 3-Bromo-5-methoxybenzenesulfonamide & Analogs]. BenchChem, [2026]. [Online PDF]. Available at:

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